

chemical and physical properties of 8-Nitroguanosine

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Compound of Interest

Compound Name: 8-Nitroguanosine

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8-Nitroguanosine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

8-Nitroguanosine is a nitrated nucleoside formed endogenously and exogenously through the reaction of guanosine with reactive nitrogen species (RNS).^{[1][2][3]} Initially identified as a marker of nitrative stress and DNA damage, emerging research has unveiled its role as a signaling molecule, particularly through its cyclic monophosphate derivative, 8-nitro-cGMP.^{[4][5]} This guide provides an in-depth overview of the chemical and physical properties of **8-Nitroguanosine**, detailed experimental protocols for its synthesis and analysis, and a summary of its involvement in key biological signaling pathways. The information is presented to support further research and therapeutic development.

Chemical and Physical Properties

8-Nitroguanosine is a derivative of guanosine with a nitro group substituted at the 8-position of the purine ring. This modification significantly influences its chemical reactivity and biological function.

Property	Value	Source
Chemical Formula	C ₁₀ H ₁₂ N ₆ O ₇	
Molecular Weight	328.24 g/mol	
IUPAC Name	2-amino-9-[(2R,3R,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl]-8-nitro-1H-purin-6-one	
CAS Number	337536-53-5	
Appearance	Yellow to Brown Solid	(for 8-Nitroguanine)
Solubility	Soluble in DMSO, Aqueous Base (Slightly)	(for 8-Nitroguanine)
Storage Temperature	-20°C for long-term storage	

Stability Data	Condition	Half-life	Source
8-Nitroguanosine	pH 7, 37°C	5 hours	
8-Nitroguanosine	pH 7, 5°C	Several weeks	
8-Nitro-2'-deoxyguanosine	Room Temperature	~10 minutes	
8-Nitro-2'-deoxyguanosine	37°C	≤ 3 minutes	

Experimental Protocols

Synthesis of 8-Nitroguanosine

8-Nitroguanosine can be synthesized from 8-bromoguanosine via nucleophilic substitution with a nitrite salt.

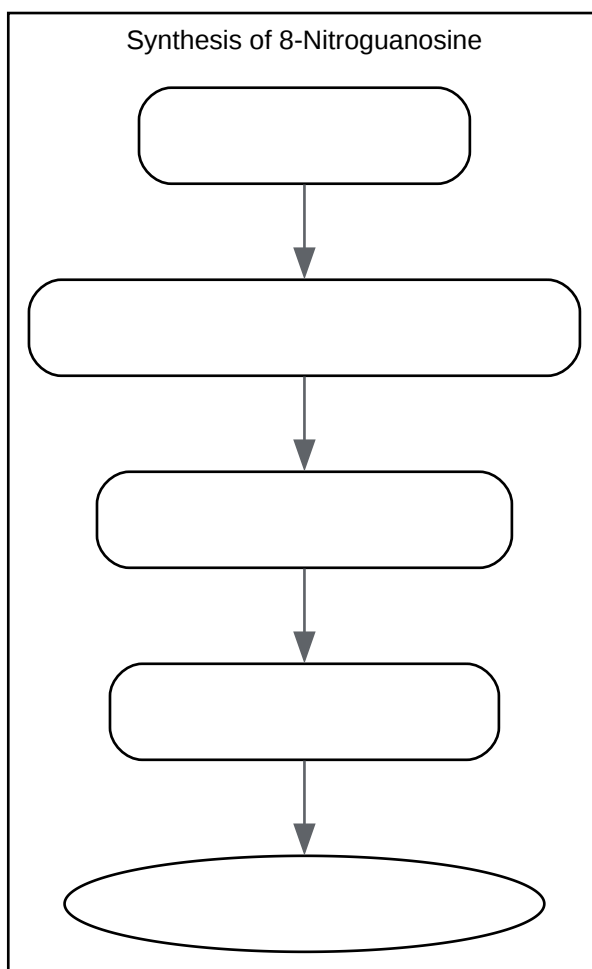
Materials:

- 8-Bromoguanosine
- Sodium nitrite (NaNO_2)
- Anhydrous dimethyl sulfoxide (DMSO)
- Reverse-phase high-performance liquid chromatography (HPLC) system

Procedure:

- Dissolve 8-bromoguanosine in anhydrous DMSO.
- Add sodium nitrite to the solution.
- Incubate the reaction mixture at 70°C for 3 hours.
- Purify the resulting **8-Nitroguanosine** using reverse-phase HPLC.
- Confirm the identity of the purified product by its absorption spectrum and molecular mass (327 Da, corresponding to the protonated molecule).

The following diagram illustrates the workflow for the synthesis of **8-Nitroguanosine**.



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Workflow for the synthesis of **8-Nitroguanosine**.

Quantification by Liquid Chromatography-Mass Spectrometry (LC-MS)

A sensitive and precise method for the determination of 8-Nitroguanine (the nucleobase of **8-Nitroguanosine**) involves LC-MS with derivatization.

Materials:

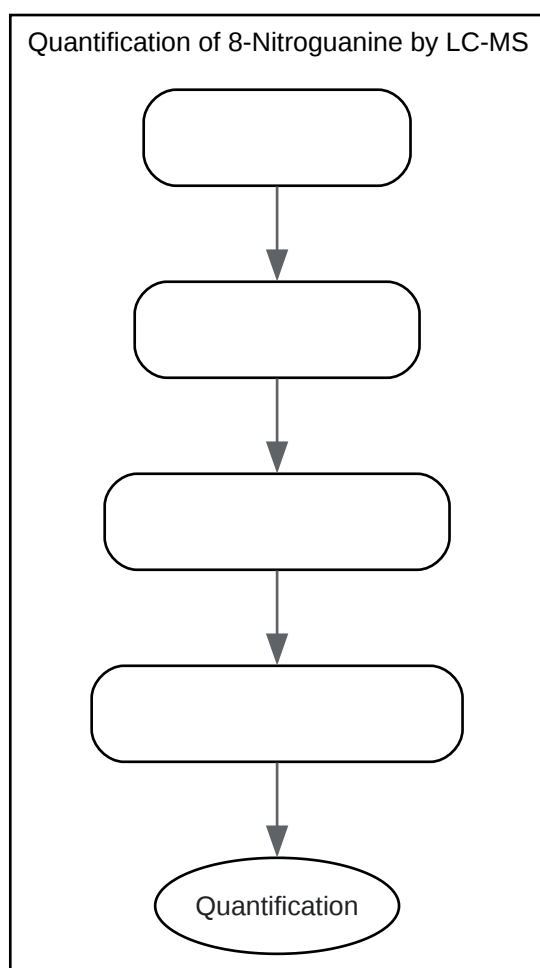
- DNA sample
- Enzymes for DNA digestion

- 6-methoxy-2-naphthyl glyoxal (MTNG) for derivatization
- LC-MS system with an electrospray ionization (ESI) source

Procedure:

- Digest the DNA sample enzymatically to release the nucleobases.
- Derivatize the sample with MTNG.
- Analyze the sample using an LC-MS system.
- Set the mass spectrometer to operate in negative ion mode (ESI-).
- Use selective ion monitoring (SIM) for the derivatized 8-Nitroguanine and an appropriate internal standard.

The following diagram outlines the analytical workflow for 8-Nitroguanine quantification.



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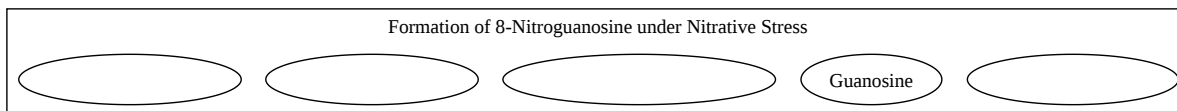
Analytical workflow for 8-Nitroguanine quantification.

Biological Significance and Signaling Pathways

8-Nitroguanosine and its derivatives are implicated in various biological processes, acting as more than just markers of cellular damage.

Formation under Nitritative Stress

Reactive nitrogen species (RNS), such as peroxynitrite (ONOO^-), are generated during inflammation and can nitrate guanine residues in DNA and RNA to form 8-nitroguanine and **8-Nitroguanosine**, respectively. This process is a hallmark of nitritative stress.

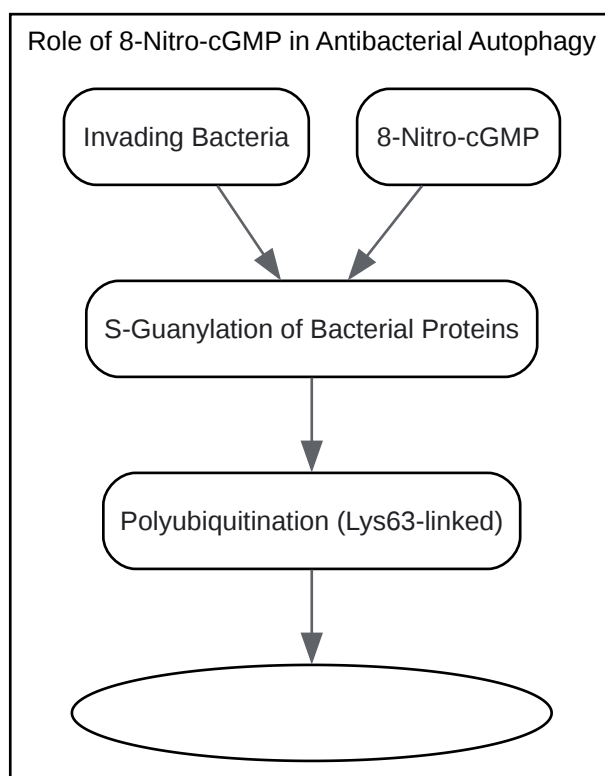


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8-Nitro-cGMP formation and protein S-guanylation.

Involvement in Autophagy

Recent studies have identified a role for 8-nitro-cGMP in the regulation of autophagy. Specifically, in antibacterial autophagy (xenophagy), S-guanylation of bacterial surface proteins acts as a "tag". This tagging promotes the ubiquitination of the invading bacteria, marking them for clearance by the autophagic machinery. This process is independent of the master autophagy regulator mTOR.



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Mechanism of 8-nitro-cGMP-mediated autophagy.

Conclusion

8-Nitroguanosine is a multifaceted molecule with significant implications for cell biology and medicine. While its role as a biomarker of nitrative DNA damage is well-established, its function as a signaling molecule in pathways such as autophagy opens new avenues for research and therapeutic intervention. The experimental protocols and pathway diagrams provided in this guide offer a foundational resource for professionals in the fields of biochemistry, pharmacology, and drug development to further explore the potential of **8-Nitroguanosine** and its derivatives.

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